

molecular structure and conformation of pyrazole compounds

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Compound of Interest

Compound Name: *3-Ethyl-5-methyl-1H-pyrazol-1-amine*

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An In-Depth Technical Guide to the Molecular Structure and Conformation of Pyrazole Compounds

Introduction: The Pyrazole Scaffold in Modern Chemistry

Pyrazoles, five-membered aromatic heterocycles containing two adjacent nitrogen atoms, represent a cornerstone scaffold in medicinal chemistry and materials science.^{[1][2]} First identified in 1883, the pyrazole nucleus is a privileged structure found in numerous blockbuster pharmaceuticals, including the anti-inflammatory drug Celecoxib, the anti-obesity agent Rimonabant, and the antipsychotic CDPBB.^{[1][3][4]} Its prevalence stems from a unique combination of structural and electronic properties: a planar, aromatic ring system that is stable yet amenable to functionalization, and the presence of both hydrogen bond donor (a pyrrole-like N1-H) and acceptor (a pyridine-like N2) sites.^[5]

This versatility allows pyrazole derivatives to engage with a wide array of biological targets, modulating their activity through precise three-dimensional interactions.^{[6][7]} However,

harnessing the full potential of this scaffold requires a deep understanding of its fundamental molecular structure, the dynamic nature of its tautomeric forms, and the conformational preferences of its derivatives. This guide provides a comprehensive exploration of these critical aspects, offering field-proven insights for researchers, scientists, and drug development professionals aiming to leverage the power of pyrazole chemistry.

The Fundamental Architecture: Aromaticity and Planarity

The pyrazole ring is an aromatic, π -excessive system, a feature that imparts significant thermodynamic stability.^[8] Its structure consists of three carbon atoms and two adjacent nitrogen atoms, creating a planar five-membered ring.^[8] The aromatic character arises from the delocalization of six π -electrons over the ring, satisfying Hückel's rule.

The two nitrogen atoms within the ring are electronically distinct, which is the key to pyrazole's chemical personality:

- N1 (Pyrrole-like): This nitrogen is sp^2 -hybridized and, in its protonated state, bears a hydrogen atom. Its lone pair of electrons is integral to the aromatic sextet, making the N1-H proton acidic.^{[9][5]}
- N2 (Pyridine-like): This nitrogen is also sp^2 -hybridized, but its lone pair resides in an orbital in the plane of the ring, not participating in the aromatic system. This makes the N2 atom basic and a primary site for hydrogen bond acceptance and metal coordination.^[5]

This duality of an acidic proton donor and a basic lone pair acceptor allows pyrazole molecules to form extensive intermolecular hydrogen-bonding networks, often resulting in dimers, trimers, or catemeric (chain-like) structures in the solid state.^{[10][11]} The specific aggregation pattern is influenced by the substituents on the ring and can impact physical properties like melting point and solubility.^[9]

A Dynamic Equilibrium: The Critical Role of Tautomerism

For any pyrazole that is unsubstituted at the N1 position, the most crucial structural feature to consider is annular tautomerism. This is a prototropic equilibrium where the N1-H proton

transfers to the N2 position, resulting in two distinct, yet rapidly interconverting, tautomeric forms.^{[9][5][8]}

Caption: Annular prototropic tautomerism in a 3(5)-substituted pyrazole.

The position of this equilibrium is not static; it is a dynamic process heavily influenced by several factors, which has profound implications for reactivity and molecular recognition:

- **Electronic Effects of Substituents:** The electronic nature of substituents at the C3 and C5 positions is a primary determinant. Electron-donating groups (e.g., -NH₂, -CH₃) tend to favor the tautomer where they are at the C3 position, adjacent to the basic N2 atom.^[12] Conversely, electron-withdrawing groups (e.g., -CHO, -COOH) often stabilize the tautomer where they are at the C5 position.^[12]
- **Steric Hindrance:** Bulkier substituents generally prefer the C3 position to minimize steric interactions, a factor that can sometimes override electronic preferences.^[12]
- **Solvent Effects:** The polarity and hydrogen-bonding capability of the solvent can significantly shift the equilibrium. Polar aprotic solvents can slow the rate of proton exchange.^[8] Furthermore, water has been shown computationally to lower the energy barrier for tautomer interconversion by forming stabilizing hydrogen-bonded bridges.^[9]
- **Physical State:** In the solid state, crystal packing forces and the formation of specific hydrogen-bonding motifs can "lock" the molecule into a single, preferred tautomeric form.

Understanding the dominant tautomer in a given environment is critical for drug design, as it dictates the precise three-dimensional arrangement of hydrogen bond donors and acceptors presented to a biological target.

Beyond the Ring: Conformational Analysis of Substituted Pyrazoles

While the pyrazole ring itself is rigidly planar, the overall conformation of a pyrazole derivative is defined by the spatial orientation of its substituents. For drug development professionals, the most relevant consideration is the conformation of aryl or other bulky groups attached to the pyrazole core, as this defines the molecule's shape and how it fits into a binding pocket.

A key concept is restricted rotation around the single bond connecting a substituent (e.g., a phenyl ring) to a carbon atom of the pyrazole. If the substituent is large or if there are other bulky groups nearby, the energy barrier to rotation can be significant, leading to the existence of stable rotational isomers, or rotamers.

Caption: Logical workflow for assessing conformational restriction in substituted pyrazoles.

The preferred conformation is often one that minimizes steric clash while maximizing favorable interactions, such as intramolecular hydrogen bonds. For instance, a substituent capable of hydrogen bonding with the pyrazole N-H may adopt a conformation that facilitates this interaction, rigidifying the molecule's structure.^[13] This conformational constraint can be a powerful strategy in drug design to reduce the entropic penalty upon binding to a target.^[14]

Methodologies for Structural and Conformational Elucidation

A multi-faceted approach combining solid-state analysis, solution-state studies, and computational modeling is essential for a complete understanding of a pyrazole derivative's structure.

X-ray Crystallography: The Definitive Solid-State View

Single-crystal X-ray diffraction is the gold standard for unambiguously determining the three-dimensional structure of a molecule in the solid state.

- **Causality of Choice:** This technique is chosen when precise atomic coordinates are required. It provides definitive proof of connectivity, tautomeric form, bond lengths, bond angles, and the planarity of the ring system.^{[15][16]} Furthermore, it reveals the supramolecular assembly, detailing the intermolecular interactions like hydrogen bonding that govern the crystal packing.^{[17][15]}

Experimental Protocol: Single-Crystal X-ray Diffraction

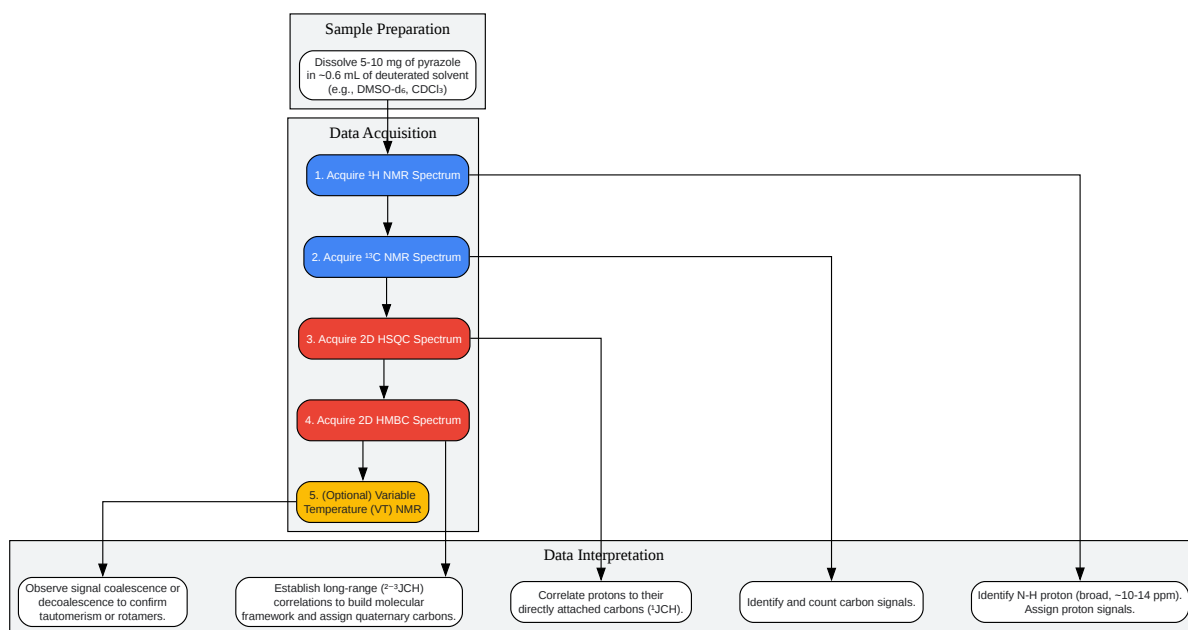
- **Crystal Growth (Self-Validation):** The primary and most critical step is to grow a single, high-quality crystal of the pyrazole compound. This is typically achieved by slow evaporation of a saturated solution, vapor diffusion, or slow cooling. The ability to form a well-ordered crystal is in itself a validation of the compound's purity.

- **Mounting and Data Collection:** A suitable crystal is selected, mounted on a diffractometer, and cooled under a stream of nitrogen gas (e.g., to 172 K) to minimize thermal vibrations. [\[17\]](#) Data is collected by rotating the crystal in a beam of X-rays and recording the diffraction pattern.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and symmetry. The structure is then solved using phasing methods (e.g., intrinsic phasing with SHELXT) and refined to generate a final model of the electron density, from which atomic positions are determined.[\[17\]](#)

NMR Spectroscopy: Probing the Solution-State Ensemble

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for characterizing the structure and dynamics of pyrazole compounds in solution.

- **Causality of Choice:** Unlike the static picture from X-ray crystallography, NMR provides information on the structure that exists in the solution phase, which is more relevant to biological activity. It is indispensable for studying dynamic processes like tautomerism and restricted rotation.[\[9\]](#)[\[18\]](#)[\[19\]](#)



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Caption: A standard workflow for the structural elucidation of pyrazole derivatives using NMR.

Experimental Protocol: Comprehensive NMR Analysis

- ^1H NMR: Acquire a standard proton spectrum. The pyrazole N-H proton typically appears as a very broad signal in the 10-14 ppm range due to quadrupolar coupling with ^{14}N and chemical exchange.^[19] To confirm its identity, a D_2O exchange experiment can be performed; upon shaking the sample with a drop of D_2O , the N-H signal will disappear.
- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum to identify all unique carbon environments. In the case of rapid tautomerism, the C3 and C5 carbons will appear as a single, averaged signal.^[9]
- Variable-Temperature (VT) NMR (Self-Validation): To investigate tautomerism, acquire spectra at various temperatures. As the temperature is lowered, the rate of proton exchange slows. If two tautomers are present, the averaged signals will broaden, then resolve into two distinct sets of signals, providing definitive evidence of the tautomeric equilibrium.^[19]
- 2D NMR (HSQC & HMBC): These experiments are crucial for unambiguous assignment.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton to the carbon it is directly attached to.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds. This is essential for connecting different fragments of the molecule and assigning non-protonated (quaternary) carbons, confirming the overall molecular framework.^{[18][19][20]}

Computational Chemistry: Predicting Structure and Properties

In modern drug discovery, computational methods are indispensable for predicting the structural and electronic properties of pyrazole derivatives, guiding synthesis and rationalizing biological activity.^{[21][22]}

- Causality of Choice: Computational tools are employed to explore structural possibilities that may be difficult to isolate or study experimentally. They allow for the rapid evaluation of many derivatives, prioritizing the most promising candidates for synthesis.

Computational Method	Primary Application in Pyrazole Analysis	Key Insights Provided
Density Functional Theory (DFT)	Tautomer/Conformer Stability Analysis	Calculates the relative energies of different tautomers and rotamers to predict the most stable form in the gas phase or with solvent models. [12] [23] [24]
Electronic Property Calculation	Determines electronic structure, molecular orbital energies (HOMO/LUMO), and charge distribution, which relate to reactivity. [21] [23]	
NMR/IR Spectra Prediction	Simulates NMR chemical shifts and IR vibrational frequencies to aid in the interpretation of experimental data. [23] [25]	
Molecular Dynamics (MD) Simulations	Conformational Space Sampling	Simulates the movement of the molecule over time to explore its accessible conformations and dynamic behavior in a solvated environment. [21]
Molecular Docking	Binding Mode Prediction	Predicts the preferred orientation and conformation of a pyrazole derivative within a protein's active site, guiding structure-activity relationship (SAR) studies. [23]

Conclusion

The molecular structure and conformation of pyrazole compounds are not static entities but are governed by a delicate interplay of aromaticity, tautomerism, substituent effects, and intermolecular forces. A thorough understanding of these principles is paramount for any

scientist working with this scaffold. By integrating high-resolution experimental techniques like X-ray crystallography and multi-dimensional NMR with the predictive power of computational chemistry, researchers can fully characterize their molecules. This detailed structural knowledge is the foundation upon which rational drug design is built, enabling the creation of novel pyrazole derivatives with optimized potency, selectivity, and pharmacokinetic properties.

References

- Completion of Crystallographic Data for the Series of 4-Halogenated-1H-pyrazoles: Crystal Structure Determination of 4-Iodo-1H-pyrazole and Spectroscopic Comparison. (2023-07-14). MDPI.
- Synthesis and Pharmacological Activities of Pyrazole Deriv
- Chemistry and biomedical relevance of pyrazole derivatives: An integrated review. (2026). EPJ Web of Conferences.
- Direct and Enantioselective Acylation of Diverse C(sp³)–H Bonds with Aldehydes. (2026-02-12). American Chemical Society.
- Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles. (2019-12-20). PMC.
- Synthesis and Pharmacological Activities of Pyrazole Deriv
- Interactive 3D Chemistry Anim
- Pyrazole. Britannica.
- Structure Elucidation of a Pyrazolo[3,4-b]pyran Derivative by NMR Spectroscopy. (2007-05-24). PMC.
- Synthesis, characterization, computational and biological evaluation of pyrazole hydrazones as promising anti-inflamm
- Design, synthesis, and bioevaluation of pyrazole-containing tubulin polymerisation inhibitors based on conformational constraint str
- Efficient Synthesis and Comprehensive Characterization of bis-Pyrazole Derivatives: Including X-Ray Crystallography and Hirshfeld Surface Analysis.
- Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles. MDPI.
- Crystal and molecular structure of 4-fluoro-1H-pyrazole
- Recent Advances in the Development of Pyrazole Deriv
- Structure and Chemistry of 3(5)-Substituted Pyrazoles. (2022-06-30). Encyclopedia.pub.
- Self-assembly of NH-pyrazoles via intermolecular N-H...N hydrogen bonds. PubMed.
- Aromatic Character and Relative Stability of Pyrazoloporphyrin Tautomers and Related Protonated Species: Insights into How Pyrazole Changes the Properties of Carbaporphyrinoid Systems. (2023-03-22). PMC.
- Hydrogen bonding lights up overtones in pyrazoles. (2007-12-18). AIP Publishing.

- Pyrazole Containing Morpholine Moiety Compound: Bridging Experiment and Theoretical Investigation through Spectroscopy and Quantum Methods with Special Reference to NLO and Molecular Docking Insights. (2025-09-02).
- Supramolecular structure of 1H-pyrazoles in the solid state: a crystallographic and ab initio study. (2025-08-06).
- Structure Elucidation of a Pyrazolo[3][26]pyran Derivative by NMR Spectroscopy. Molecules.
- Computational Chemistry Of Pyrazole Derivatives: Molecular Modeling, Quantum Mechanical Calculations, And Molecular Dynamics Simulations. (2024-03-06). Journal of Population Therapeutics and Clinical Pharmacology.
- PYRAZOLE DERIVATIVES IN DRUG DISCOVERY: BIOLOGICAL ACTIVITIES, STRUCTURE-ACTIVITY RELATIONSHIPS, AND COMPUTATIONAL PERSPECTIVES. (2026-01-06).
- An Overview of Pyrazole-Tetrazole-Based Hybrid Compounds: Synthesis Methods, Biological Activities and Energetic Properties. (2024-12-05). MDPI.
- Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities. MDPI.
- Synthesis, characterization, biological activities, and computational studies of pyrazolyl–thiazole deriv
- Interpreting Complex NMR Spectra of Pyrazole Deriv
- Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities. PMC.
- Synthesis and Evalution of Pyrazole Derivatives by Different Method.
- Inter- vs. Intra-Molecular Hydrogen Bond in Complexes of Nitrophthalic Acids with Pyridine. (2023-03-09). MDPI.
- Design, synthesis, X-ray crystal structures, anticancer, DNA binding, and molecular modelling studies of pyrazole–pyrazoline hybrid deriv
- A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles. Digital CSIC.
- Influence of substituents in the pyrazole pre-ligands on their reaction products with (Phen)Pd(OAc)₂. (2024-01-01).
- CONFORMATIONAL ANALYSIS – PRACTICE EXERCISES. CHEM 361.
- Synthesis, characterization, computational and biological evaluation of pyrazole hydrazones as promising anti-inflammatory agents.
- Recent highlights in the synthesis and biological significance of pyrazole deriv
- X-ray molecular structure of pyrazole 6 along with atom labeling scheme...
- Synthesis and conformational analysis of pyran inter-halide analogues of D-talose. Beilstein Journal of Organic Chemistry.

- Conformational Analysis of Cycloalkanes (Upto Six Membered Rings). Dalal Institute.
- Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Consider

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Sources

- 1. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Pyrazole | Heterocyclic, Aromatic, Five-Membered | Britannica [[britannica.com](https://www.britannica.com/)]
- 3. [epj-conferences.org](https://www.epj-conferences.org/) [[epj-conferences.org](https://www.epj-conferences.org/)]
- 4. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 5. [encyclopedia.pub](https://www.encyclopedia.pub/) [[encyclopedia.pub](https://www.encyclopedia.pub/)]
- 6. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 9. Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Self-assembly of NH-pyrazoles via intermolecular N-H...N hydrogen bonds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.aip.org [pubs.aip.org]
- 12. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 13. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 14. Design, synthesis, and bioevaluation of pyrazole-containing tubulin polymerisation inhibitors based on conformational constraint strategy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

- 16. Design, synthesis, X-ray crystal structures, anticancer, DNA binding, and molecular modelling studies of pyrazole–pyrazoline hybrid derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 17. mdpi.com [mdpi.com]
- 18. Structure Elucidation of a Pyrazolo[3,4]pyran Derivative by NMR Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. pdf.benchchem.com [pdf.benchchem.com]
- 20. researchgate.net [researchgate.net]
- 21. eurasianjournals.com [eurasianjournals.com]
- 22. researchgate.net [researchgate.net]
- 23. Synthesis, characterization, computational and biological evaluation of pyrazole hydrazones as promising anti-inflammatory agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 24. Synthesis, characterization, biological activities, and computational studies of pyrazolyl–thiazole derivatives of thiophene - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 25. researchgate.net [researchgate.net]
- 26. pubs.acs.org [pubs.acs.org]
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